

Essential Safety and Operational Guide for Handling Chromium Potassium Sulfate

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Compound of Interest

Compound Name: *Chromium potassium sulfate*

Cat. No.: *B082083*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Chromium potassium sulfate**. It outlines the necessary personal protective equipment (PPE), detailed operational procedures for handling and storage, and a comprehensive disposal plan to ensure a safe laboratory environment.

Key Safety Data

The following table summarizes important quantitative safety and physical property data for **Chromium potassium sulfate dodecahydrate**.

Property	Value	Reference
CAS Number	7788-99-0	[1] [2]
Molecular Formula	CrKO8S2 · 12H2O	[2]
Molecular Weight	499.40 g/mol	[2]
Appearance	Red-violet crystals	[3]
Odor	Odorless	[3] [4]
Melting Point	89 °C (192.2 °F)	[3]
Specific Gravity	1.830	[3]
Solubility in water	24 g/100 ml (15°C)	
pH	~3 (50 g/L at 20°C)	[4]
OSHA Permissible Exposure Limit (PEL)	0.5 mg/m ³	[3]
ACGIH Threshold Limit Value (TLV)	0.5 mg/m ³	[3]

Hazard Identification and First Aid

Chromium potassium sulfate is classified as causing skin and serious eye irritation.[\[1\]](#) It may be harmful if swallowed or inhaled.[\[2\]](#)[\[3\]](#)

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[3\]](#)

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[1][2][3]

Operational Plan for Handling and Storage

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is properly labeled.
- Wear appropriate PPE (gloves and safety glasses) during inspection.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat.[1]
- Keep containers tightly closed when not in use.[1][2]
- Store in a designated area for inorganic compounds, away from incompatible materials such as strong oxidizing agents, aluminum, and magnesium.[1][4]

3. Handling:

- Always handle **Chromium potassium sulfate** in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.[1][5][6]
- Avoid generating dust.[1][2] Use appropriate tools for scooping and weighing.
- Wear the required personal protective equipment at all times.
- Wash hands thoroughly after handling the chemical.[3][5]
- Do not eat, drink, or smoke in the handling area.[6]

4. Spill Response:

- In case of a spill, avoid breathing dust.[1]

- Wear personal protective equipment, including respiratory protection.[2]
- Carefully sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.[3] Avoid creating dust.[2]
- Ventilate the area and wash the spill site after the material has been collected.[3]
- Prevent the spilled material from entering drains or waterways.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Chromium potassium sulfate**:

- Eye/Face Protection: Chemical safety goggles or a face shield are required.[1][5]
- Skin Protection:
 - Hand Protection: Wear impervious protective gloves (e.g., rubber or PVC).[6]
 - Body Protection: A lab coat or protective clothing is necessary to prevent skin contact.[5] An apron may also be worn.[1]
- Respiratory Protection: If ventilation is inadequate or dust is generated, a NIOSH/MSHA-approved respirator should be used.[5]

Disposal Plan

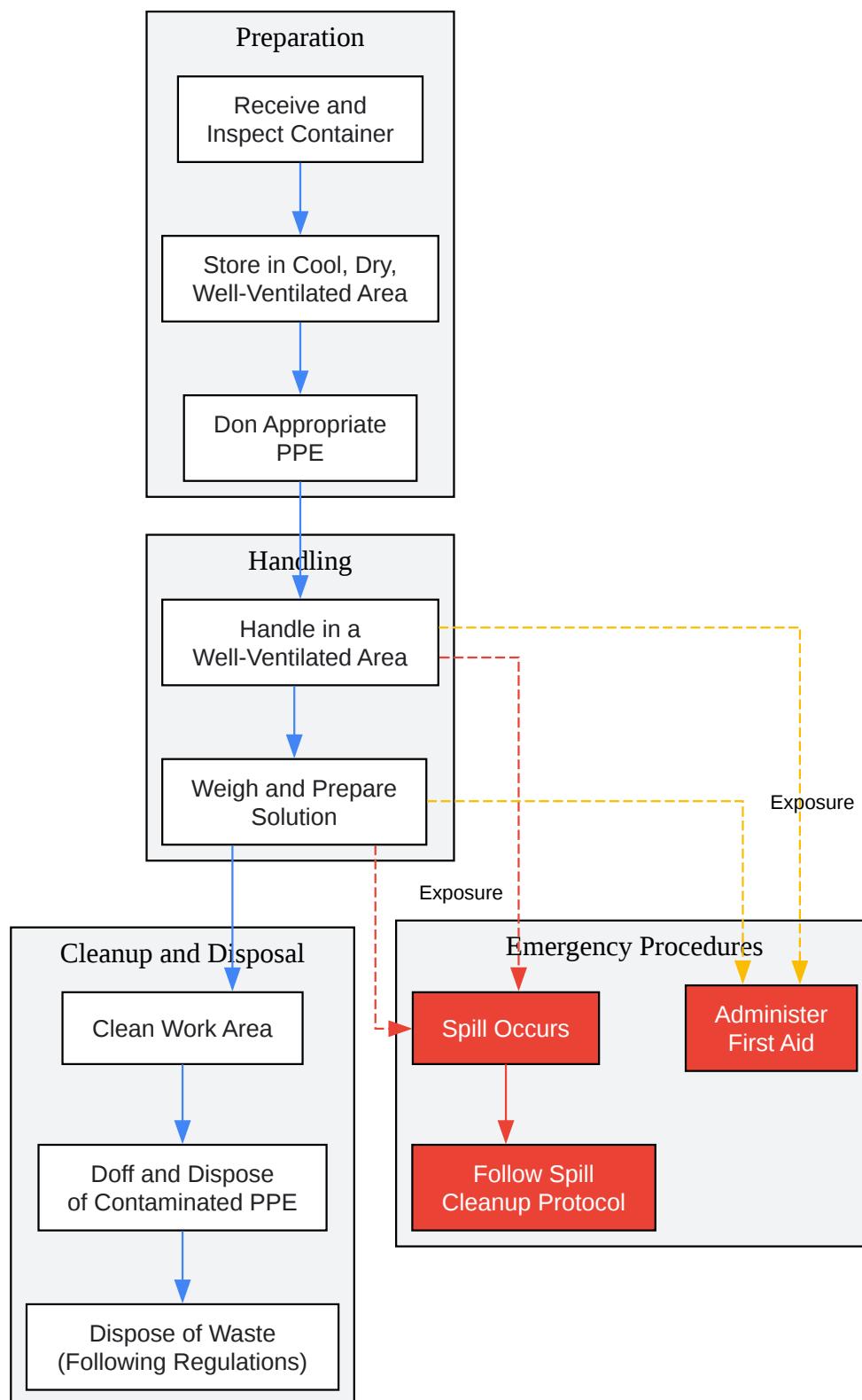
All waste materials containing **Chromium potassium sulfate** must be handled as hazardous waste.

- Waste Collection:
 - Collect waste chemical and any contaminated materials (e.g., gloves, paper towels) in a dedicated, clearly labeled, and sealed container.
 - Do not mix with other waste streams.

- Disposal Procedure:
 - Dispose of the waste in accordance with all applicable federal, state, and local regulations. [\[7\]](#)
 - Leave chemicals in their original containers if possible. [\[1\]](#)
 - Do not discharge into drains or the environment. [\[1\]](#)
 - Handle uncleaned containers as you would the product itself.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Chromium potassium sulfate**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Chromium potassium sulfate**.

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